

# Application Notes and Protocols: Tri-P-tolylamine in Perovskite Solar Cell Research

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## Compound of Interest

Compound Name: *Tri-P-tolylamine-15N*

Cat. No.: *B15554724*

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## Introduction

Tri-P-tolylamine, a derivative of the triphenylamine (TPA) structural core, is a widely investigated organic semiconductor utilized as a hole transport material (HTM) in perovskite solar cells (PSCs). Its favorable electrochemical and photophysical properties, which can be chemically tuned, make it a significant component in the quest for high-efficiency and stable solar cell devices.[1] The hole transport layer (HTL) is a critical component in PSCs, responsible for efficiently extracting and transporting positive charge carriers (holes) from the perovskite absorber layer to the anode while simultaneously blocking electrons, thereby minimizing charge recombination and enhancing device performance.[2][3] This document provides detailed application notes and experimental protocols for the use of Tri-P-tolylamine in the fabrication and characterization of perovskite solar cells. While these protocols focus on the standard Tri-P-tolylamine, the isotopically labeled **Tri-P-tolylamine-15N** can be a valuable tool for advanced mechanistic studies, such as in-depth analysis of degradation pathways or charge transfer dynamics using techniques like solid-state NMR or mass spectrometry.

## Data Presentation: Performance of Triarylamine-Based HTMs

The performance of perovskite solar cells is highly dependent on the composition and processing of the hole transport layer. The following table summarizes typical performance

parameters of perovskite solar cells employing triarylamine-based HTMs. It is important to note that these values can vary significantly based on the specific perovskite composition, device architecture, and fabrication conditions.

HTM Additive/Dopant	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF)	Reference
Li-TFSI + tBP	>20	>1.0	>22	>0.75	<a href="#">[4]</a>
FK209 (Co(III) complex)	>21	>1.1	>23	>0.78	<a href="#">[4]</a>
Dopant-Free	~18-20	~1.0-1.1	~21-23	~0.70-0.78	
V2O5	~19	~1.05	~22.5	~0.76	

Note: This table represents a summary of typical values reported in the literature for high-performance devices and is intended for comparative purposes.

## Experimental Protocols

### Preparation of Doped Tri-P-tolylamine Hole Transport Layer (HTL) Solution

This protocol describes the preparation of a standard doped Tri-P-tolylamine solution, a common formulation for the hole transport layer in high-efficiency perovskite solar cells.

Materials:

- Tri-P-tolylamine
- Chlorobenzene (anhydrous)

- Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) stock solution in acetonitrile (e.g., 520 mg/mL)
- 4-tert-Butylpyridine (tBP)
- Acetonitrile (anhydrous)

#### Equipment:

- Glovebox with an inert atmosphere (e.g., nitrogen or argon)
- Analytical balance
- Vortex mixer
- Magnetic stirrer and stir bars
- Micropipettes

#### Procedure:

- Prepare Tri-P-tolylamine solution:
  - In the glovebox, weigh the desired amount of Tri-P-tolylamine (e.g., 80 mg) and dissolve it in 1 mL of chlorobenzene.
  - Stir the solution until the Tri-P-tolylamine is completely dissolved.
- Prepare additive solutions:
  - Prepare a stock solution of Li-TFSI in acetonitrile (e.g., 520 mg/mL).
  - 4-tert-Butylpyridine (tBP) is typically used as a neat liquid.
- Dope the Tri-P-tolylamine solution:
  - To the Tri-P-tolylamine solution, add the required volume of the Li-TFSI stock solution. A common molar ratio is around 1:0.5 (Tri-P-tolylamine:Li-TFSI). For an 80 mM Tri-P-

tolylamine solution, this would correspond to approximately 17.5  $\mu\text{L}$  of a 520 mg/mL Li-TFSI solution.

- Add tBP to the solution. A common molar ratio is around 1:3 (Tri-P-tolylamine:tBP). For an 80 mM Tri-P-tolylamine solution, this would correspond to approximately 30  $\mu\text{L}$  of tBP.
- Vortex the final solution for at least 1 minute to ensure homogeneity.
- Storage:
  - Store the doped HTL solution in a sealed vial in the glovebox. It is recommended to use the solution shortly after preparation for best results.

## Deposition of the Hole Transport Layer

This protocol outlines the deposition of the doped Tri-P-tolylamine solution onto the perovskite layer via spin coating.

### Equipment:

- Spin coater inside a glovebox
- Hotplate inside a glovebox
- Micropipettes
- Substrates with the perovskite layer already deposited

### Procedure:

- Substrate Preparation:
  - Ensure the perovskite-coated substrates are ready for HTL deposition.
- Spin Coating:
  - Place the substrate on the spin coater chuck.

- Dispense a sufficient amount of the doped Tri-P-tolylamine solution (e.g., 30-50  $\mu\text{L}$ ) to cover the entire perovskite surface.
- Start the spin coating program. A typical two-step program is:
  - Step 1: 1000 rpm for 10 seconds (for spreading)
  - Step 2: 4000 rpm for 30 seconds (for film formation)
- Annealing:
  - Transfer the coated substrate to a hotplate inside the glovebox.
  - Anneal at 70-100°C for 10-30 minutes to remove the residual solvent and improve the film quality.

## Fabrication of the Complete Perovskite Solar Cell Device

This protocol describes the final steps to complete the fabrication of a standard n-i-p perovskite solar cell.

### Equipment:

- Thermal evaporator
- Shadow masks for electrode deposition
- Current-voltage (J-V) measurement system (solar simulator)

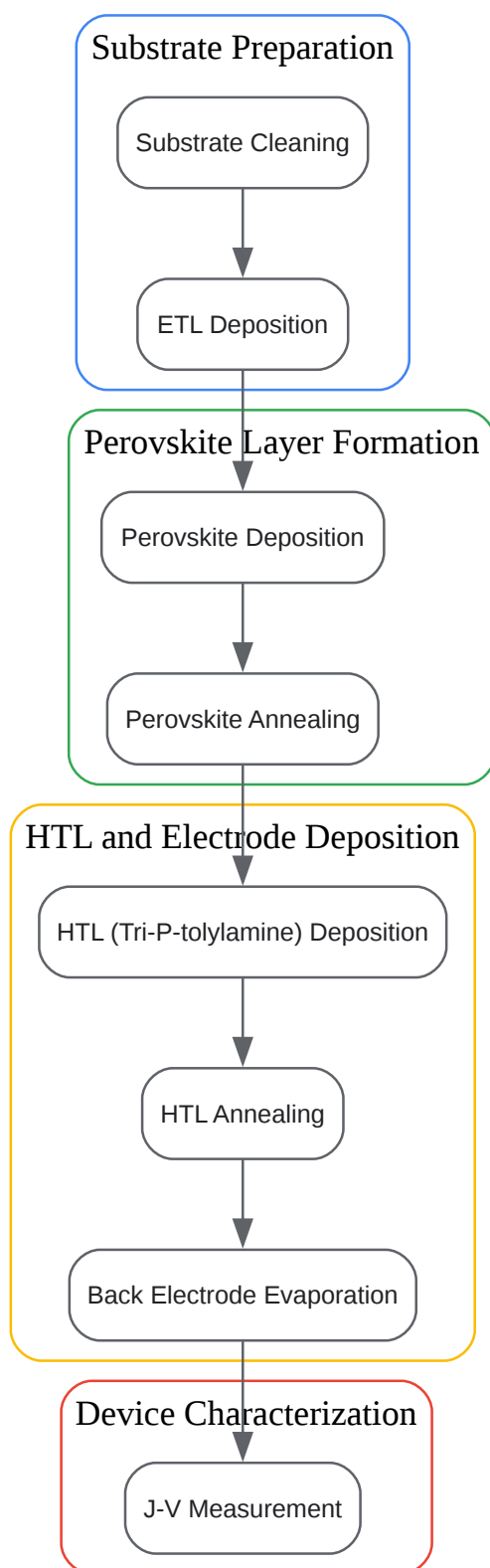
### Procedure:

- Electrode Deposition:
  - Place the substrates with the perovskite/HTL stack into a thermal evaporator.
  - Using a shadow mask, deposit the back metal electrode (e.g., 80-100 nm of gold or silver) at a rate of 0.1-0.2  $\text{\AA}/\text{s}$  under high vacuum ( $< 10^{-6}$  Torr).
- Device Characterization:

- The completed devices are now ready for characterization.
- Measure the current density-voltage (J-V) characteristics under simulated AM 1.5G illumination (100 mW/cm<sup>2</sup>) to determine the key photovoltaic parameters: power conversion efficiency (PCE), open-circuit voltage (V<sub>oc</sub>), short-circuit current density (J<sub>sc</sub>), and fill factor (FF).

## Visualizations

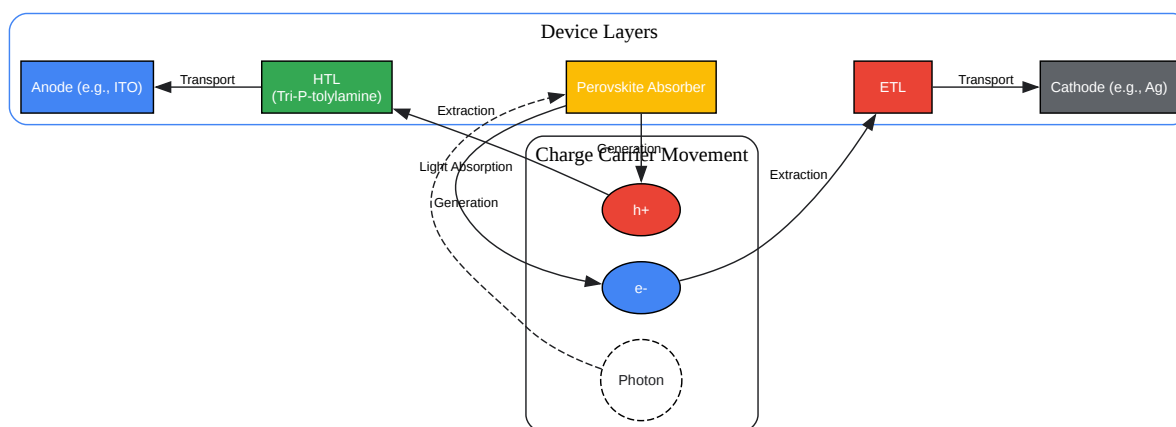
### Experimental Workflow for Perovskite Solar Cell Fabrication



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Caption: Workflow for the fabrication of a perovskite solar cell.

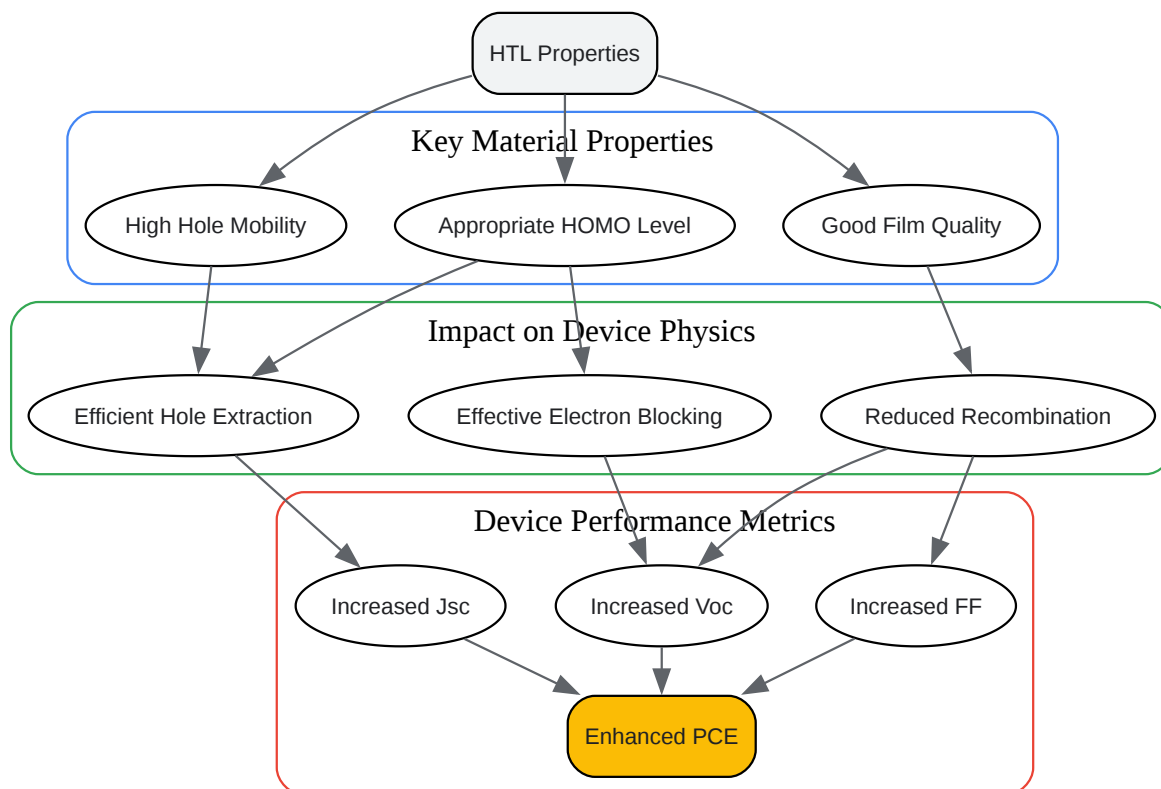
## Charge Transport Mechanism in a Perovskite Solar Cell



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Caption: Schematic of charge generation and transport in a PSC.

## Logical Relationship of HTL Properties and Device Performance



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Caption: Relationship between HTL properties and PSC performance.

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